

# Technical Guide: Physicochemical Properties of 7-Chloro-2-methylquinoline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Chloro-2-methylquinoline

Cat. No.: B049615

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **7-Chloro-2-methylquinoline**, a heterocyclic compound relevant in medicinal chemistry and organic synthesis. This document focuses on its molecular formula and weight, presenting the data in a clear, structured format for easy reference and comparison.

## Core Molecular Data

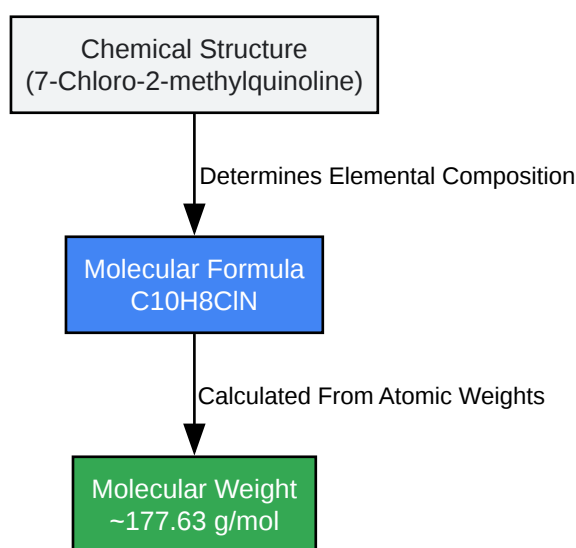
**7-Chloro-2-methylquinoline**, also known as 7-chloroquinaldine, is a substituted quinoline with the chemical structure illustrated below. Its fundamental molecular properties are crucial for experimental design, analytical characterization, and computational modeling in drug discovery and development.

The molecular formula and weight are key identifiers for any chemical compound. The table below summarizes these essential quantitative data for **7-Chloro-2-methylquinoline**.

Parameter	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Average Molecular Weight	177.63 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	177.63022 g/mol	<a href="#">[1]</a>
Monoisotopic Mass	177.0345270 Da	<a href="#">[1]</a> <a href="#">[2]</a>

## Logical Relationship of Molecular Properties

The relationship between the chemical structure, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical flow for **7-Chloro-2-methylquinoline**.



[Click to download full resolution via product page](#)

Figure 1. Logical flow from chemical structure to molecular weight.

## Experimental Protocols

Detailed, standardized experimental protocols for the synthesis or quantitative analysis of **7-Chloro-2-methylquinoline** are not readily available in the public domain search results. A general synthetic approach involves the reaction of m-chloroaniline with a vinyl ether in the presence of a catalyst in acetonitrile, followed by purification using column chromatography[5]. For specific applications, researchers should consult specialized chemical literature or develop and validate their own methods based on standard organic chemistry and analytical techniques.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. 7-Chloro-2-methylquinoline | C<sub>10</sub>H<sub>8</sub>ClN | CID 138395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 7-氯喹哪啉 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 7-Chloro-2-methylquinoline CAS 4965-33-7 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 5. 7-Chloro-2-methylquinoline synthesis - chemicalbook [chemicalbook.com]
- 6. 7-Chloro-2-methylquinoline - Safety Data Sheet [chemicalbook.com]
- 7. 4965-33-7|7-Chloro-2-methylquinoline|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 7-Chloro-2-methylquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049615#7-chloro-2-methylquinoline-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)